

# Pyridoxal Phosphate-d5: A Technical Guide to its Certificate of Analysis and Specifications

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## Compound of Interest

Compound Name: *Pyridoxal phosphate-d5*

Cat. No.: *B12424733*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the certificate of analysis (CoA) and specifications for **Pyridoxal Phosphate-d5** (PLP-d5). This deuterated analog of the active form of vitamin B6 is a critical tool in various research applications, including metabolic studies, as an internal standard for mass spectrometry-based quantification, and in drug development. Understanding its quality parameters is paramount for ensuring the accuracy and reproducibility of experimental results.

## Certificate of Analysis: Key Parameters and Specifications

A Certificate of Analysis for **Pyridoxal Phosphate-d5** provides a comprehensive summary of its quality and purity, as determined by a series of analytical tests. Below is a table summarizing the typical specifications.

Parameter	Specification	Typical Value	Method
Identification			
CAS Number	1246818-16-5	Conforms	N/A
Molecular Formula	C <sub>8</sub> H <sub>5</sub> D <sub>5</sub> NO <sub>6</sub> P	Conforms	Mass Spectrometry
Molecular Weight	252.17 g/mol	Conforms	Mass Spectrometry
Physicochemical Properties			
Appearance	Off-white to pale yellow crystalline powder	Conforms	Visual
Solubility	Soluble in aqueous solutions	Conforms	Visual
Melting Point	~127 °C	127 °C	USP <741>
Purity			
Chemical Purity	≥95.0%	98.5%	HPLC
Isotopic Purity (d5)	≥98.0%	99.2%	Mass Spectrometry
Deuterium Enrichment	≥98 atom % D	98.5 atom % D	<sup>1</sup> H NMR / <sup>2</sup> H NMR
Contaminants			
Water Content	≤5.0%	2.1%	Karl Fischer Titration
Residual Solvents	Meets USP <467> requirements	Conforms	GC-HS
Heavy Metals	≤10 ppm	<10 ppm	ICP-MS
Storage			
Recommended Storage	-20°C, protect from light	N/A	N/A

## Experimental Protocols

The following are detailed methodologies for key experiments cited in the certificate of analysis.

### High-Performance Liquid Chromatography (HPLC) for Chemical Purity

This method is used to determine the chemical purity of **Pyridoxal Phosphate-d5** by separating it from any non-deuterated or other impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reversed-phase column (e.g., 250 x 4.6 mm, 5  $\mu$ m).
- Mobile Phase: A gradient of solvent A (e.g., 20 mM phosphate buffer, pH 2.5) and solvent B (e.g., acetonitrile).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 295 nm.
- Procedure: A solution of **Pyridoxal Phosphate-d5** is prepared in the mobile phase and injected into the HPLC system. The peak area of the main component is compared to the total area of all peaks to calculate the purity.

### Mass Spectrometry (MS) for Isotopic Purity and Identification

High-resolution mass spectrometry is employed to confirm the molecular weight and determine the isotopic distribution of the deuterated compound.<sup>[1][2]</sup>

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with an appropriate ionization source (e.g., ESI).
- Procedure: The sample is introduced into the mass spectrometer, and the mass-to-charge ratio ( $m/z$ ) is measured. The resulting spectrum will show a cluster of peaks corresponding to

the different isotopologues (d0 to d5). The relative intensities of these peaks are used to calculate the percentage of the d5 species.[\[3\]](#)[\[4\]](#)

## Nuclear Magnetic Resonance (NMR) Spectroscopy for Deuterium Enrichment

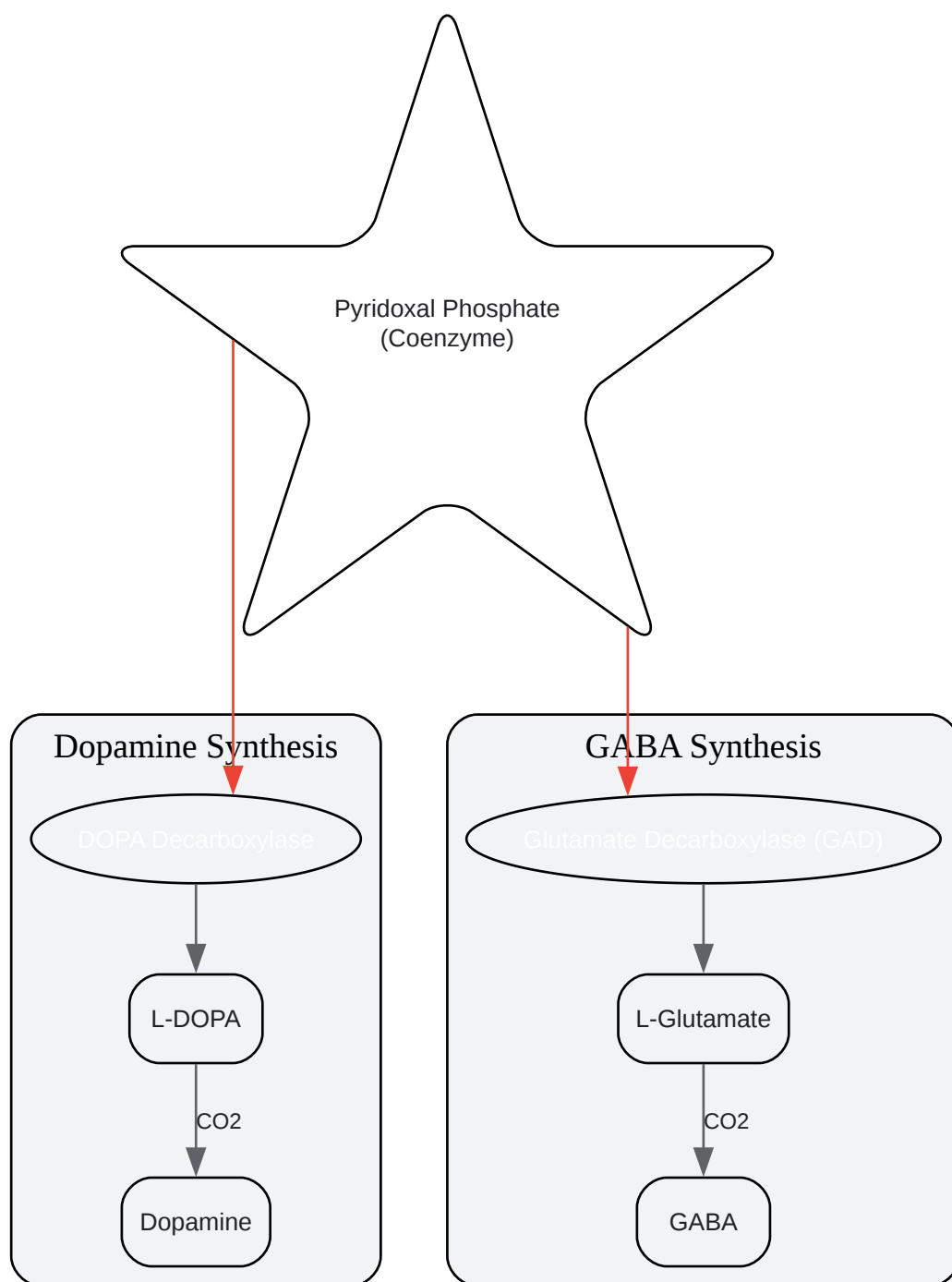
NMR is a powerful tool to confirm the positions of the deuterium labels and to quantify the isotopic enrichment at each labeled site.[\[1\]](#)

- Instrumentation: A high-field NMR spectrometer.
- $^1\text{H}$  NMR: The absence or significant reduction of signals at specific chemical shifts corresponding to the deuterated positions confirms the labeling.
- $^2\text{H}$  NMR: A deuterium NMR spectrum will show signals at the chemical shifts where deuterium has been incorporated, providing direct evidence of the labeling.
- Procedure: The sample is dissolved in a suitable NMR solvent (e.g., DMSO- $d_6$ ). Both  $^1\text{H}$  and  $^2\text{H}$  NMR spectra are acquired. The integration of the residual proton signals in the  $^1\text{H}$  spectrum, relative to a known internal standard, can be used to calculate the overall deuterium enrichment.[\[4\]](#)

## Mandatory Visualizations

### Signaling Pathway: Role of Pyridoxal Phosphate in Neurotransmitter Synthesis

Pyridoxal phosphate is a crucial coenzyme for the synthesis of several key neurotransmitters. The following diagram illustrates its role in the conversion of L-DOPA to dopamine and L-Glutamate to GABA.

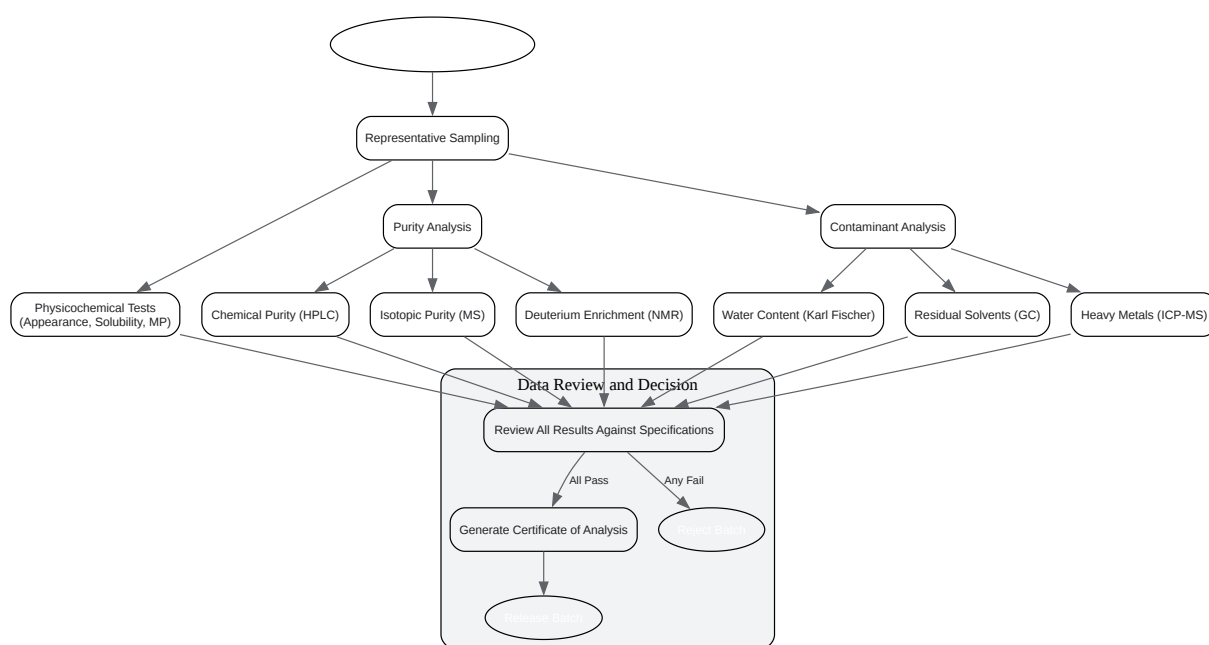


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Caption: Role of Pyridoxal Phosphate in Neurotransmitter Synthesis.

## Experimental Workflow: Quality Control of Pyridoxal Phosphate-d5

This diagram outlines a typical workflow for the quality control testing of a batch of **Pyridoxal Phosphate-d5**.



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## References

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